The Quinoxaline Scaffold: A Privileged Structure for Targeting Key Pathologies

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Compound of Interest

Compound Name:	*(3-Chloroquinoxalin-2-yl)(phenylsulfonyl)acetonitrile*
CAS No.:	*121512-58-1*
Cat. No.:	*B038785*

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction: The Ascendancy of Quinoxalines in Medicinal Chemistry

The quinoxaline scaffold, a heterocyclic aromatic compound formed by the fusion of a benzene and a pyrazine ring, has emerged as a "privileged structure" in the field of medicinal chemistry.[1] Its relative ease of synthesis and amenability to diverse structural modifications have led to the generation of a vast library of derivatives.[2] These derivatives have demonstrated a remarkable breadth of biological activities, positioning them as promising candidates for therapeutic intervention in a wide array of diseases, including cancer, infectious diseases, and neurological disorders.[2][3] This guide provides a comprehensive overview of the key molecular targets of quinoxaline compounds, delving into their mechanisms of action, the signaling pathways they modulate, and the experimental methodologies used for their validation.

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I. Protein Kinases: A Primary Battleground for Quinoxaline-Based Anticancer Agents

A surfeit of research has established protein kinases as a primary target class for quinoxaline derivatives, particularly in the context of oncology.[4][5][6][7] Aberrant kinase activity is a hallmark of many cancers, driving uncontrolled cell proliferation, survival, and metastasis.[8] Quinoxaline-based compounds have been effectively designed as ATP-competitive inhibitors that occupy the kinase ATP-binding pocket, thereby blocking downstream signaling.[9]

A. Receptor Tyrosine Kinases (RTKs)

Quinoxaline derivatives have shown significant promise in targeting various RTKs that are frequently overexpressed or mutated in cancer.[1]

- c-Met: The c-Met receptor tyrosine kinase, when activated by its ligand, hepatocyte growth factor (HGF), plays a crucial role in tumor cell proliferation, survival, invasion, and angiogenesis. Several quinoxaline derivatives have been developed as potent c-Met inhibitors.[1]

- EGFR (Epidermal Growth Factor Receptor): The EGFR signaling pathway is a critical driver in the development and progression of numerous cancers. Quinoxaline-based compounds have been designed to inhibit EGFR activity, thereby blocking downstream pathways like RAS/MAPK and PI3K/AKT.[1]

- VEGFR-2 (Vascular Endothelial Growth Factor Receptor-2): As a key mediator of angiogenesis, VEGFR-2 is a prime target for anticancer therapies. Quinoxaline derivatives have been synthesized and evaluated for their ability to inhibit VEGFR-2, thereby disrupting tumor blood supply.[9][10]

B. Non-Receptor Tyrosine Kinases

- Src (Proto-oncogene tyrosine-protein kinase Src): Src kinases are involved in a multitude of cellular processes, including cell proliferation, survival, and migration. Their dysregulation is implicated in cancer progression and metastasis. Quinoxaline scaffolds have been utilized to develop Src inhibitors.[9]

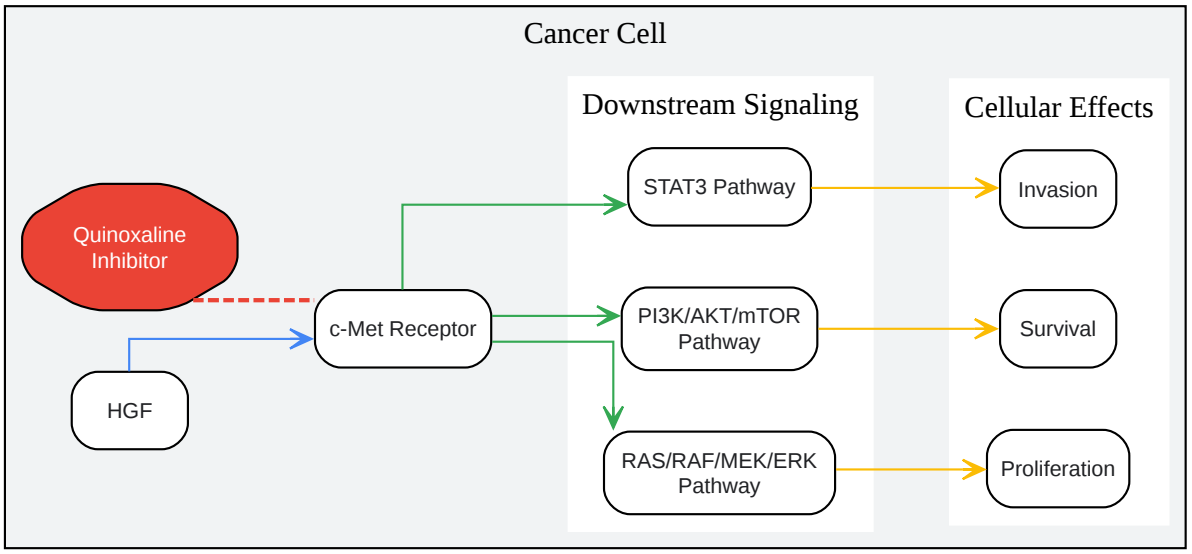
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C. Serine/Threonine Kinases

- Pim Kinases (Pim-1, Pim-2, Pim-3): These constitutively active proto-oncogenic serine/threonine kinases are overexpressed in various hematologic and solid tumors, where they promote cell cycle progression and inhibit apoptosis.[8] Quinoxaline derivatives have been identified as potent dual inhibitors of Pim-1 and Pim-2.[8]

- CDKs (Cyclin-Dependent Kinases): CDKs are essential for cell cycle regulation, and their aberrant activity is a common feature of cancer. Quinoxaline-based compounds have been investigated as inhibitors of CDKs, leading to cell cycle arrest.[5][9]

Signaling Pathway: Quinoxaline Inhibition of the c-Met Pathway



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Caption: Quinoxaline inhibition of the c-Met signaling pathway.

Experimental Protocol: In Vitro Kinase Inhibition Assay (Luminescence-Based)

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This protocol outlines a common method for evaluating the inhibitory activity of quinoxaline compounds against a specific kinase, such as Pim-1.[8]

- Reagents and Materials:
  - Recombinant human kinase (e.g., Pim-1)
  - Kinase substrate (peptide or protein)
  - ATP (Adenosine triphosphate)
  - Quinoxaline test compounds dissolved in DMSO
  - Kinase assay buffer
  - Luminescent kinase assay kit (e.g., Kinase-Glo®)
  - White, opaque 96-well or 384-well plates
  - Multimode plate reader capable of measuring luminescence
- Procedure:
  - Prepare serial dilutions of the quinoxaline test compounds in DMSO.
  - In the wells of the assay plate, add the kinase, substrate, and assay buffer.
  - Add the diluted quinoxaline compounds to the appropriate wells. Include a positive control (a known inhibitor) and a negative control (DMSO vehicle).
  - Initiate the kinase reaction by adding ATP.
  - Incubate the plate at the optimal temperature and time for the specific kinase.
  - Terminate the reaction and measure the remaining ATP levels by adding the luminescent kinase assay reagent. This reagent lyses the cells and contains luciferase and luciferin, which produce light in the presence of ATP.

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- Measure the luminescence signal using a plate reader. The signal is inversely proportional to the kinase activity.

- Data Analysis:
  - Calculate the percentage of kinase inhibition for each compound concentration.
  - Plot the percentage of inhibition against the logarithm of the compound concentration.
  - Determine the IC50 value (the concentration of the compound that inhibits 50% of the kinase activity) by fitting the data to a dose-response curve.

II. DNA: A Foundational Target for Quinoxaline Cytotoxicity

The ability of quinoxaline derivatives to interact with DNA is another well-established mechanism underlying their anticancer properties.[11][12][13] This interaction can occur through two primary modes: DNA intercalation and inhibition of topoisomerase II.

A. DNA Intercalation

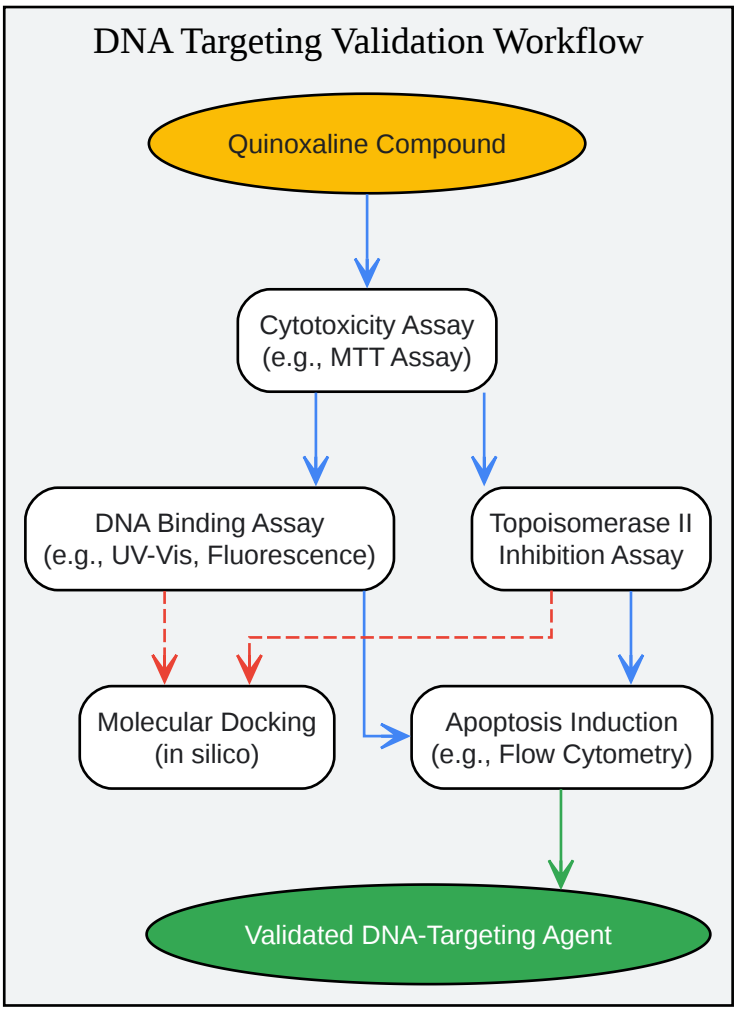
Certain planar quinoxaline structures can insert themselves between the base pairs of the DNA double helix.[14][15] This intercalation disrupts the normal structure and function of DNA, interfering with critical cellular processes like replication and transcription, ultimately leading to cell death.[13]

B. Topoisomerase II Inhibition

Topoisomerase II is an essential enzyme that resolves DNA tangles and supercoils during replication and transcription. Some quinoxaline derivatives act as topoisomerase II inhibitors, stabilizing the transient DNA-enzyme complex and leading to the accumulation of DNA double-strand breaks, which triggers apoptosis.[11][12]

Experimental Workflow: Validating DNA Intercalation and Topoisomerase II Inhibition

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Caption: Experimental workflow for validating DNA-targeting quinoxalines.

III. Expanding the Target Landscape: Beyond Kinases and DNA

While kinases and DNA are the most prominent targets, the therapeutic potential of quinoxalines extends to other molecular entities.

A. Antimicrobial and Antiviral Targets

Quinoxaline derivatives have demonstrated a broad spectrum of antimicrobial and antiviral activities.[2][16][17][18][19][20][21] For instance, some derivatives have been shown to be

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potent inhibitors of HIV-1 reverse transcriptase.[17][18] Others are being investigated for their efficacy against respiratory viruses, including coronaviruses.[20][22] Quinoxaline 1,4-dioxides are a notable class with significant antibacterial properties.[23]

B. Neuroprotective Targets

Emerging research highlights the neuroprotective effects of certain quinoxaline compounds, suggesting their potential in treating neurodegenerative diseases like Alzheimer's and Parkinson's.[24][25][26][27][28] The proposed mechanisms include antioxidant activity, inhibition of acetylcholinesterase (AChE), and modulation of inflammatory pathways.[24][26] One study identified the activation of endoplasmic reticulum ryanodine receptor channels as a neuroprotective mechanism.[25]

C. Other Notable Targets

- Histone Deacetylases (HDACs): Some quinoxaline-based compounds have been designed as HDAC inhibitors, representing a promising epigenetic approach to cancer therapy.[29]
- Microtubules: Certain quinoxaline derivatives can interfere with tubulin polymerization, leading to cell cycle arrest at the G2/M phase and subsequent apoptosis.[3]

IV. Quantitative Data Summary

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Compound Class	Target	Example Compound	IC50/EC50	Cell Line/Assay	Reference
Kinase Inhibitor	Pim-1/2	Compound 5c	Pim-1: < 1 µM, Pim-2: < 1 µM	Enzymatic Assay	[8]
Kinase Inhibitor	VEGFR-2	Compound 3	10.27 µM	Enzymatic Assay	[9]
DNA Intercalator/ Topo II Inhibitor	Triazoloquinoxaline	Compound 7e	Topo II: 0.890 µM	Enzymatic Assay	[13]
DNA Intercalator/ Topo II Inhibitor	Quinoxaline Derivative	Compound 13	DNA Binding: 25.1 µM, Topo II: 6.4 µM	In vitro assays	[11]
Anticancer Agent	Not specified	Compound VIIIc	2.5 µM	HCT116 (Colon)	[1]
Anticancer Agent	Not specified	Compound IV	2.11 µM	PC-3 (Prostate)	[1]

V. Conclusion and Future Directions

The quinoxaline scaffold has unequivocally demonstrated its value as a versatile platform for the development of targeted therapeutics. The extensive research into their activity as kinase inhibitors and DNA-targeting agents has yielded numerous potent anticancer candidates. Furthermore, the expanding exploration of their potential in treating infectious and neurodegenerative diseases underscores the broad therapeutic applicability of this chemical class. Future research will likely focus on optimizing the selectivity and pharmacokinetic properties of quinoxaline derivatives to enhance their efficacy and minimize off-target effects. The continued application of structure-based drug design and computational modeling will undoubtedly accelerate the discovery of novel quinoxaline-based drugs for a multitude of pathologies.

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